

Application Notes and Protocols: 1-Chloro-3-fluoropropane in Organic Chemistry

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Compound of Interest

Compound Name: 1-Chloro-3-fluoropropane

Cat. No.: B8262802

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Chloro-3-fluoropropane (CAS No. 462-38-4) is a halogenated alkane with the molecular formula C_3H_6ClF .^{[1][2]} While its utility as a solvent in organic reactions is not documented in the reviewed literature, it serves as a valuable reagent and building block in synthetic organic chemistry, particularly in the synthesis of pharmaceutical intermediates. This document provides an overview of its properties, synthesis, and applications as a chemical intermediate, along with relevant experimental protocols where available.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-chloro-3-fluoropropane** is presented in Table 1. These properties are essential for its handling, storage, and use in chemical reactions.

Property	Value	Reference
Molecular Formula	C ₃ H ₆ ClF	[1][2]
Molar Mass	96.53 g/mol	[1][2]
Boiling Point	82 °C	[2]
Density	1.0581 g/cm ³ (estimate)	[1]
Refractive Index	1.3871	[1]
CAS Number	462-38-4	[1]

Applications in Organic Synthesis

Current literature highlights the role of **1-chloro-3-fluoropropane** as a reactant in the synthesis of more complex molecules, rather than as a solvent. Its bifunctional nature, possessing both a chlorine and a fluorine atom on a propane chain, allows for selective chemical transformations.

Use in the Synthesis of Pharmaceutical Intermediates

1-Chloro-3-iodopropane, a related compound, is utilized in the preparation of intermediates for pharmaceuticals like nilaparvone.[3] While not a direct application of **1-chloro-3-fluoropropane**, this illustrates the utility of halogenated propanes in drug development. The chloro-fluoro analogue can potentially be employed in similar multi-step syntheses where the differential reactivity of the C-Cl and C-F bonds can be exploited.

Experimental Protocols

Although specific protocols detailing the use of **1-chloro-3-fluoropropane** as a solvent are not available, the following section outlines a general synthetic route for a related compound, which illustrates the type of reactions halogenated propanes undergo.

Synthesis of (Z)-1-chloro-3,3,3-trifluoropropene

A two-step synthesis process is typically employed for (Z)-1-chloro-3,3,3-trifluoropropene, which involves the formation of a 1-chloro-3,3,3-trifluoropropane intermediate.[4]

Step 1: Fluorination of 1,1,1,3,3-pentachloropropane

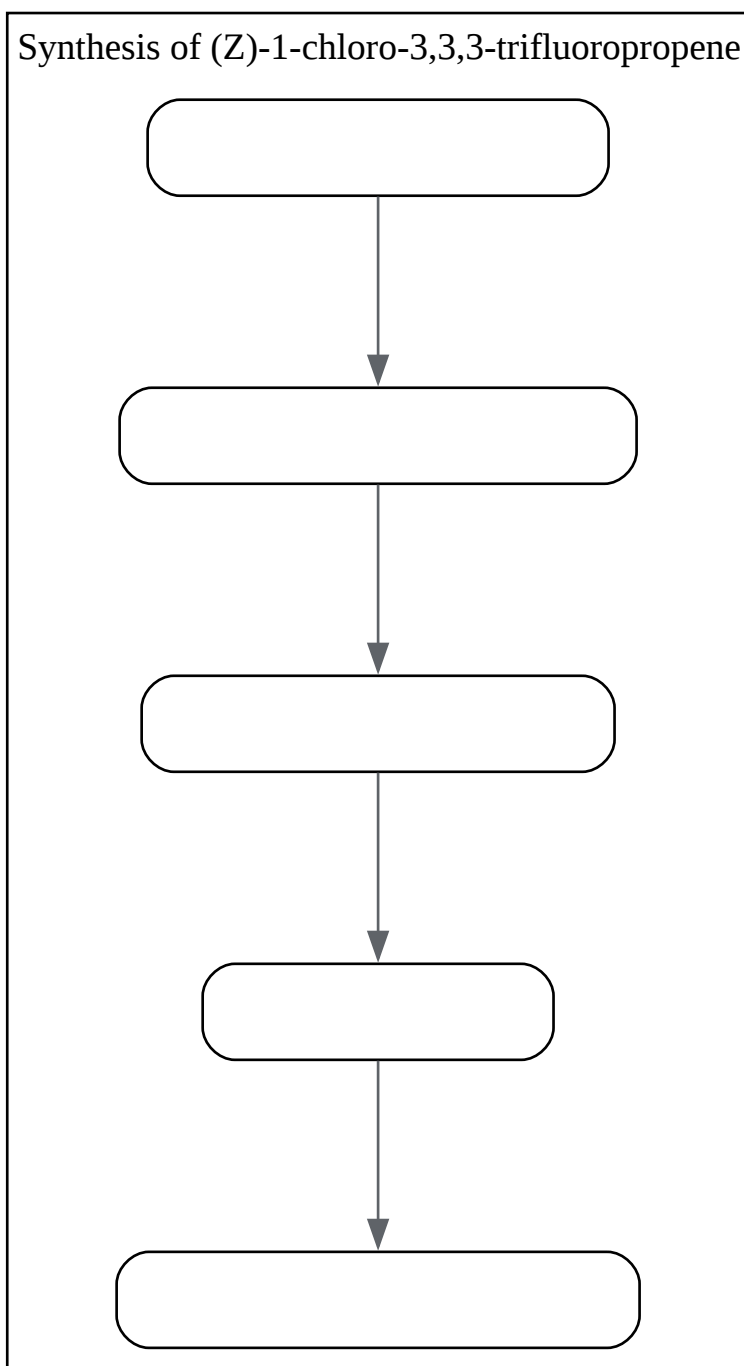
The initial step involves the fluorination of 1,1,1,3,3-pentachloropropane using hydrogen fluoride in the presence of a catalyst to yield 1-chloro-3,3,3-trifluoropropane.^[4]

Step 2: Dehydrohalogenation

The resulting 1-chloro-3,3,3-trifluoropropane undergoes dehydrohalogenation to form (Z)-1-chloro-3,3,3-trifluoropropene.^[4]

The following diagram illustrates the logical workflow for this synthesis.

Synthesis of (Z)-1-chloro-3,3,3-trifluoropropene



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Synthesis of (Z)-1-chloro-3,3,3-trifluoropropene.

Conclusion

Based on the available scientific literature, **1-chloro-3-fluoropropane** is not established as a solvent for organic reactions. Its primary role in organic chemistry is that of a synthetic intermediate. Researchers and professionals in drug development can leverage its chemical properties for the construction of complex molecules. Further research may explore its potential as a niche solvent in specific applications, but currently, its utility is centered on its reactivity as a bifunctional electrophile.

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